

Navigating the Safe Disposal of EPZ015666: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: EPZ015666

Cat. No.: B607352

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential logistical information and a step-by-step plan for the proper disposal of **EPZ015666** (also known as GSK3235025), a potent and selective PRMT5 inhibitor.

While a specific Safety Data Sheet (SDS) with detailed disposal instructions for **EPZ015666** is not readily available in the public domain, general principles for the disposal of laboratory chemical waste should be strictly followed. These procedures are designed to minimize risk and ensure compliance with regulatory standards.

Key Compound Information

A summary of essential quantitative data for **EPZ015666** is provided in the table below for easy reference during handling and storage.

Property	Value	Source
Molecular Weight	383.44 g/mol	[1]
Purity	≥98% (HPLC)	
Storage (Powder)	-20°C	[1][2]
Storage (In solvent)	-80°C	[2]
Solubility in DMSO	≥19.17 mg/mL	[3]

Step-by-Step Disposal Protocol

The following protocol outlines the recommended procedures for the disposal of **EPZ015666**. This process is designed to be straightforward and directly applicable to a laboratory setting.

Step 1: Waste Identification and Classification

The initial and most critical step is to classify **EPZ015666** as a hazardous chemical waste. Due to its nature as a bioactive small molecule inhibitor, it should not be disposed of in regular trash or down the drain.[4] All waste containing **EPZ015666**, including pure compound, solutions, and contaminated labware, must be treated as hazardous.

Step 2: Segregation of Waste

Proper segregation is crucial to prevent accidental chemical reactions.[5]

- **Solid Waste:** Collect unused or expired **EPZ015666** powder in its original container or a clearly labeled, compatible container.[6] Contaminated items such as gloves, weighing paper, and pipette tips should be placed in a designated, sealed plastic bag or container labeled as "Hazardous Chemical Waste" and listing **EPZ015666** as a contaminant.[7]
- **Liquid Waste:** Solutions containing **EPZ015666** should be collected in a dedicated, leak-proof, and chemically compatible waste container.[8] It is advisable to segregate halogenated and non-halogenated solvent waste.[5] The container must be clearly labeled with "Hazardous Chemical Waste" and a complete list of its contents, including the full chemical name and approximate concentrations.[8]

- Sharps: Any needles or blades contaminated with **EPZ015666** should be disposed of in a designated sharps container that is clearly labeled as containing chemical waste.[7]

Step 3: Labeling and Storage of Waste

All waste containers must be accurately and clearly labeled.[9] The label should include:

- The words "Hazardous Waste"[8]
- The full chemical name(s) of the contents (no abbreviations)[8]
- The approximate quantities or concentrations of each chemical[8]
- The date of waste generation[8]
- The laboratory of origin (building and room number) and the name of the principal investigator[8]

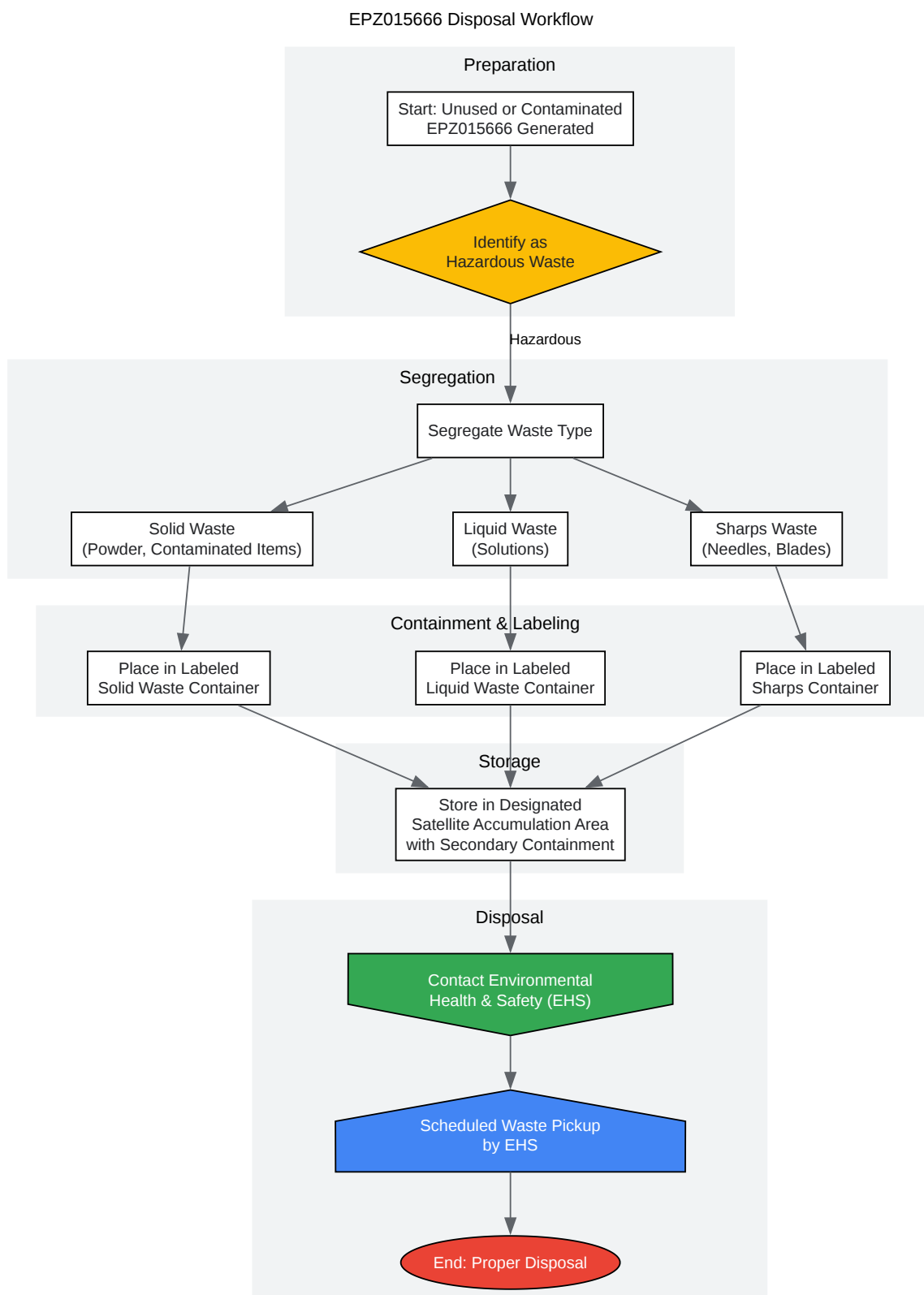
Store waste containers in a designated and secure satellite accumulation area within the laboratory.[10] This area should be away from general lab traffic and have secondary containment to prevent spills.[6] Containers must be kept closed except when adding waste.[9]

Step 4: Arranging for Disposal

Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.[8] Do not attempt to transport or dispose of the chemical waste yourself. Follow all institutional procedures for waste manifest forms and pickup schedules.

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **EPZ015666** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **EPZ015666**.

By adhering to these procedures, laboratory personnel can ensure the safe and compliant disposal of **EPZ015666**, thereby protecting themselves, their colleagues, and the environment. Always consult your institution's specific chemical hygiene plan and EHS guidelines for any additional requirements.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. selleckchem.com [selleckchem.com]
- 4. Hazardous Waste and Disposal - American Chemical Society [acs.org]
- 5. rtong.people.ust.hk [rtong.people.ust.hk]
- 6. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 8. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- 9. campussafety.lehigh.edu [campussafety.lehigh.edu]
- 10. ehhs.upenn.edu [ehhs.upenn.edu]
- To cite this document: BenchChem. [Navigating the Safe Disposal of EPZ015666: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607352#epz015666-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com